

Vitrebond's Enduring Performance in Clinical Applications: A Comparative Guide

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Compound of Interest

Compound Name: Vitrebond
CAS No.: 126338-82-7
Cat. No.: B1178313

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A comprehensive analysis of the long-term clinical success of Vitrebond™, a resin-modified glass ionomer (RMGI) liner, reveals a favorable performance profile, particularly in reducing post-operative sensitivity and providing a durable seal against microleakage. When compared to traditional materials such as calcium hydroxide and conventional glass ionomers, Vitrebond demonstrates competitive longevity and superior handling characteristics, although long-term data for its use as a liner under various restorative materials remains an area requiring more extensive research.

Vitrebond and its successor, Vitrebond™ Plus, are widely used as liners and bases under a variety of dental restorations, including composite, amalgam, ceramic, and metal.[1][2] Their primary functions are to protect the pulp from irritation, reduce post-operative sensitivity, and inhibit the formation of secondary caries through fluoride release.[1][3] This guide provides a detailed comparison of Vitrebond's long-term success rates with alternative materials, supported by experimental data and detailed methodologies.

Long-Term Clinical Success: A Comparative Overview

While extensive long-term clinical trials specifically focused on the success rate of Vitrebond as a liner are limited, several studies provide valuable insights into its performance and that of the broader RMGI class.

A significant retrospective study with a 54-month follow-up directly compared the performance of Vitrebond in conjunction with an Nd:YAG laser for direct pulp capping against the traditional calcium hydroxide liner, Dycal. The results demonstrated a markedly higher survival rate for the Vitrebond and laser combination, with a 90.3% success rate compared to 43.6% for Dycal.[1] This suggests a more predictable and stable pulpal response with the RMGI liner over the long term.

In a shorter-term clinical trial with a six-month follow-up, Vitrebond was compared to Dycal as a liner under 3M Z250 resin restorations. While no significant difference was observed in terms of restoration loss (one in the Vitrebond group versus three in the Dycal group), a significant difference in color stability was noted, with the Vitrebond group showing superior aesthetics.[4]

Studies on the broader category of RMGICs in Class V restorations also provide evidence of their durability. One study reported a significantly higher survival rate for RMGIC restorations (78.6%) compared to conventional glass ionomer cement (GIC) restorations (50.6%) after five years in carious lesions.[5] Another five-year evaluation of non-carious cervical lesions found that RMGIC restorations had a retention rate of 96.4%, significantly higher than the 51.5% retention rate for composite restorations.[6] These findings, while not specific to Vitrebond as a liner, underscore the inherent longevity and adhesive properties of RMGIC materials.

However, it is worth noting that some long-term studies on RMGICs for restoring non-carious cervical lesions have shown high rates of unsatisfactory performance, with median survivals of 42 months for one type of RMGIC.[7] This highlights the importance of indication-specific material selection and clinical technique.

In-Vitro Performance: A Deeper Dive

Laboratory studies provide quantitative data on key performance indicators that contribute to the long-term clinical success of dental materials. Vitrebond has been extensively evaluated for its bond strength, microleakage prevention, and fluoride release.

Comparative Performance Data

Material	Application	Follow-up	Success/Survival Rate	Key Findings
Vitrebond & Nd:YAG Laser	Direct Pulp Capping	54 Months	90.3%	Significantly higher survival rate compared to Dycal.[1]
Dycal (Calcium Hydroxide)	Direct Pulp Capping	54 Months	43.6%	Lower long-term success in maintaining pulp vitality.[1]
Vitrebond	Liner under Resin	6 Months	High (1 failure/92)	Superior color stability compared to Dycal.[4]
Dycal (Calcium Hydroxide)	Liner under Resin	6 Months	High (3 failures/92)	More instances of discoloration. [4]
Resin-Modified GIC (General)	Class V Carious Lesions	5 Years	78.6%	Significantly higher than conventional GIC.[5]
Conventional GIC	Class V Carious Lesions	5 Years	50.6%	Lower long-term retention.[5]
Resin-Modified GIC (General)	Non-Carious Cervical Lesions	5 Years	96.4% Retention	Superior retention compared to composite.[6]

In-Vitro Test	Vitrebond	Calcium Hydroxide (Dycal)	Convention al GIC (Ketac-Bond)	Biodentine	Key Findings
Shear Bond Strength to Dentin (MPa)	12.2 ± 2.9 (Immediate)	0.14	-	-	Vitrebond demonstrates significantly higher immediate and long-term bond strength to dentin compared to calcium hydroxide.[8]
Microleakage	Minimal to none	Excessive	-	Minimal	Vitrebond and Biodentine show significantly less microleakage compared to nanohybrid composite resin alone. [9][10][11]
Fluoride Release	High initial release, sustained over time	None	Lower than Vitrebond	None	Vitrebond exhibits a high initial burst of fluoride release that is sustained over a long

						period.[12] [13][14]
						Both Vitrebond and TheraCal LC (a light- cured calcium silicate) showed acceptable clinical and radiographic results in promoting tertiary dentin formation in primary molars.[15] [16]
Tertiary Dentin Formation (Indirect Pulp Cap)	0.20 mm (at 6 months)	-	-	-		

Experimental Protocols

The following sections detail the methodologies for the key in-vitro experiments cited in this guide.

Shear Bond Strength Testing

The shear bond strength of dental liners to dentin is a critical measure of their adhesive capabilities. The protocol is generally based on the ISO 29022 standard.[8][17][18][19]

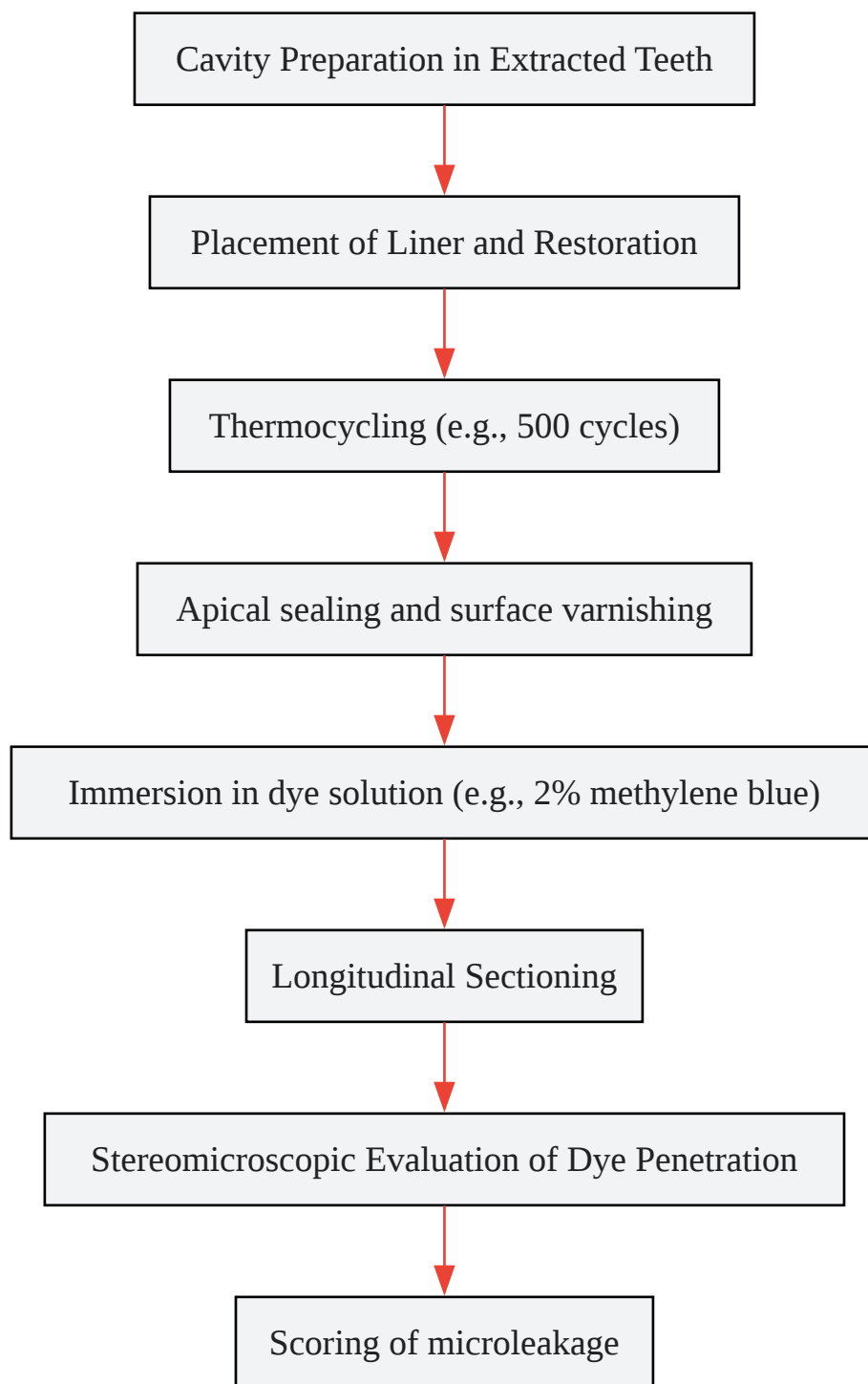


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Shear Bond Strength Testing Workflow

Microleakage Evaluation

Microleakage studies assess the quality of the seal between a restorative material and the tooth structure, which is crucial for preventing secondary caries and postoperative sensitivity. The dye penetration method is a common technique.^{[7][20][21]}

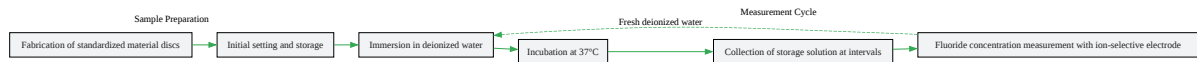


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Microleakage Evaluation Workflow

Fluoride Release Measurement

The ability of a material to release fluoride over time is a key factor in its anti-cariogenic potential. This is typically measured using an ion-selective electrode.[12][13][22]

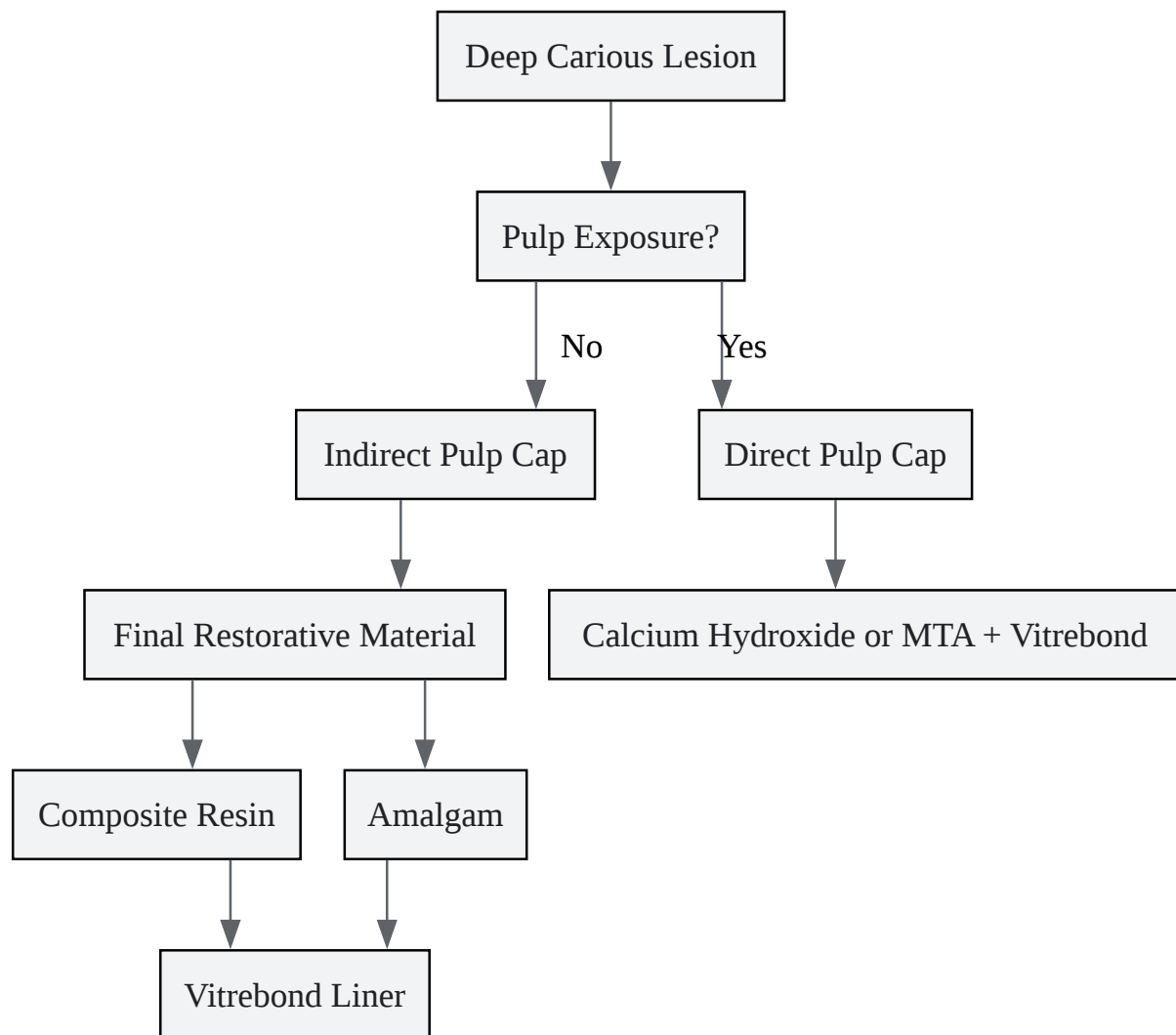


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Fluoride Release Measurement Workflow

Material Selection Logic

The choice between Vitrebond and its alternatives depends on the specific clinical scenario. The following diagram illustrates a simplified decision-making process.



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Clinical Decision-Making for Liner Selection

Conclusion

Vitrebond demonstrates a strong long-term performance profile in clinical applications, particularly for direct pulp capping when used in conjunction with a laser, and shows excellent in-vitro characteristics regarding bond strength, microleakage prevention, and fluoride release. While more extensive, dedicated long-term clinical trials on its use as a liner under various restorations would be beneficial, the existing evidence from studies on RMGICs in general supports its efficacy. Compared to traditional calcium hydroxide liners, Vitrebond offers superior adhesion and sealing properties. For clinicians seeking a reliable liner with proven benefits in

reducing post-operative sensitivity and providing a durable foundation for restorations, Vitrebond remains a scientifically-backed and clinically effective choice. Upcoming clinical trials on newer formulations like Vitrebond™ Pulp Protect Liner/Base are anticipated to provide further long-term data on the evolving capabilities of this class of materials.[10][23]

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